

Physical and chemical properties of 4-tert-Octylphenol monoethoxylate-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-tert-Octylphenol
monoethoxylate-13C6

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Technical Guide: 4-tert-Octylphenol monoethoxylate-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-tert-Octylphenol monoethoxylate-13C6**, an isotopically labeled analytical standard. It includes key property data, detailed experimental protocols for its application, and a workflow diagram for its use in environmental analysis.

Core Physical and Chemical Properties

4-tert-Octylphenol monoethoxylate-13C6 is the ^{13}C -labeled version of 4-tert-Octylphenol monoethoxylate, a degradation product of non-ionic surfactants.[1] The isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry-based methods.[2]

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{C}_{10}\text{H}_{26}\text{O}_2$	[3]
Molecular Weight	256.33 g/mol	[3][4]
Monoisotopic Mass	256.21340908 Da	[4]
CAS Number	1173019-48-1	[3][4]
IUPAC Name	2-[4-(2,4,4-trimethylpentan-2-yl)(1,2,3,4,5,6- $^{13}\text{C}_6$)cyclohexa-1,3,5-trien-1-yl]oxyethanol	[3][4]
Synonyms	2-[4-(1,1,3,3-Tetramethylbutyl)phenoxy]ethanol- $^{13}\text{C}_6$, 4-tert-OP1EO- $^{13}\text{C}_6$	
Purity	>95% (HPLC)	[3][5]
Physical Format	Typically supplied as a neat substance or in a solution, for example, 10 µg/mL in acetone. [3]	
Storage Temperature	-20°C or +4°C, depending on the supplier and format.[3]	
Solubility	Soluble in chloroform and methanol.[1] The unlabelled analogue is soluble in alcohol, xylenes, and acetone.[6]	
Appearance	White powder (for the unlabelled analogue).[6]	
Boiling Point	Undetermined	[7]
Melting Point	Undetermined	[7]

Experimental Protocols

The primary application of **4-tert-Octylphenol monoethoxylate-13C6** is as an internal standard for the quantification of alkylphenols and their ethoxylates in environmental samples. Below is a generalized experimental protocol based on its use in liquid chromatography-mass spectrometry (LC-MS) for urine analysis.[\[8\]](#)

Objective: To quantify the concentration of 4-tert-Octylphenol and its monoethoxylate in a biological matrix (e.g., urine) using LC-MS/MS with **4-tert-Octylphenol monoethoxylate-13C6** as an internal standard.

Materials and Equipment:

- Chemicals: **4-tert-Octylphenol monoethoxylate-13C6** standard solution, certified reference standards for unlabeled analytes, β -glucuronidase, acetonitrile, ultrapure water, acetic acid, sodium acetate.[\[8\]](#)
- Equipment: LC-MS/MS system with a gradient pump, column thermostat, and autosampler, C8 analytical column, solid-phase extraction (SPE) column, laboratory shaker, analytical balance, incubator, volumetric flasks, pipettes, and pH meter.[\[8\]](#)

Procedure:

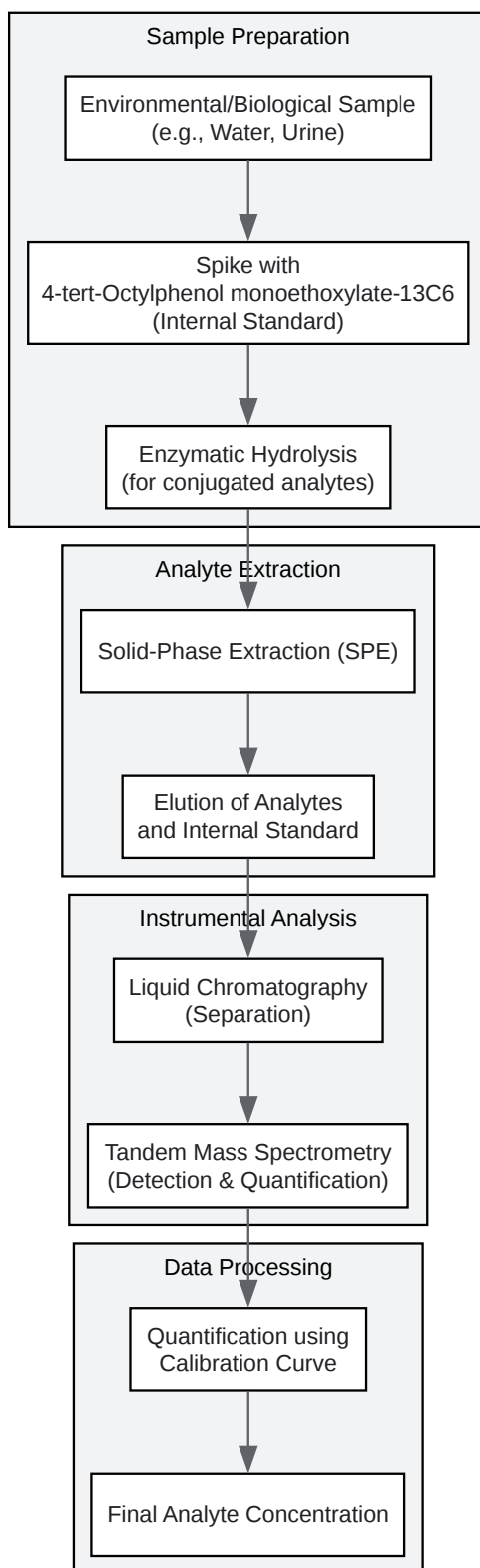
- Sample Preparation:
 - Collect urine samples in glass containers.
 - To an aliquot of the urine sample, add a known amount of the **4-tert-Octylphenol monoethoxylate-13C6** internal standard spiking solution.[\[8\]](#)
 - Add a sodium acetate buffer to adjust the pH.
 - Add β -glucuronidase to enzymatically hydrolyze the conjugated alkylphenols.[\[8\]](#)
 - Incubate the samples.
- Solid-Phase Extraction (SPE):
 - Condition the SPE column with acetonitrile followed by ultrapure water.

- Load the hydrolyzed urine sample onto the SPE column.
- Wash the column to remove interferences.
- Elute the analytes and the internal standard with acetonitrile.
- LC-MS/MS Analysis:
 - Inject the eluate into the LC-MS/MS system.
 - Separate the analytes using a C8 analytical column with a gradient of mobile phases (e.g., acetonitrile and water with acetic acid).[8]
 - Detect and quantify the analytes and the internal standard using tandem mass spectrometry in multiple reaction monitoring (MRM) mode. The specific precursor and product ion transitions for both the native analyte and the $^{13}\text{C}_6$ -labeled internal standard should be optimized.
- Quantification:
 - Prepare calibration standards in a pooled matrix (e.g., analyte-free urine) and process them in the same manner as the samples.[8]
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
 - Determine the concentration of the analyte in the unknown samples from the calibration curve.

Visualizations

Experimental Workflow for Environmental Sample Analysis

The following diagram illustrates the general workflow for using **4-tert-Octylphenol monoethoxylate- $^{13}\text{C}_6$** as an internal standard in the analysis of environmental or biological samples.



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Caption: Workflow for quantitative analysis using an internal standard.

Safety and Handling

4-tert-Octylphenol monoethoxylate-13C6 should be handled with care in a laboratory setting. The safety data for the unlabelled parent compound, 4-tert-Octylphenol, indicates that it can cause skin irritation and serious eye damage.[4][9] It is also very toxic to aquatic life with long-lasting effects.[4][9] When handling, personal protective equipment such as gloves, eye protection, and a lab coat should be worn.[6][10] Avoid inhalation of any dust or vapors.[10] Store the compound according to the supplier's recommendations, typically in a cool, dry place away from light.[3][6]

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- To cite this document: BenchChem. [Physical and chemical properties of 4-tert-Octylphenol monoethoxylate-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565140#physical-and-chemical-properties-of-4-tert-octylphenol-monoethoxylate-13c6]

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